

# Technical Guide: 2-Cyclopropyl-2-fluoroacetic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cyclopropyl-2-fluoroacetic acid

Cat. No.: B3007202

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CAS Number: 1554428-25-9

This technical guide provides a summary of the available information for **2-Cyclopropyl-2-fluoroacetic acid**, a chemical compound relevant to researchers and professionals in the fields of chemical synthesis and drug development. Due to the limited publicly available data for this specific molecule, this guide presents the confirmed chemical properties and outlines generalized experimental workflows.

## Chemical and Physical Properties

The following table summarizes the known quantitative data for **2-Cyclopropyl-2-fluoroacetic acid**.<sup>[1]</sup>

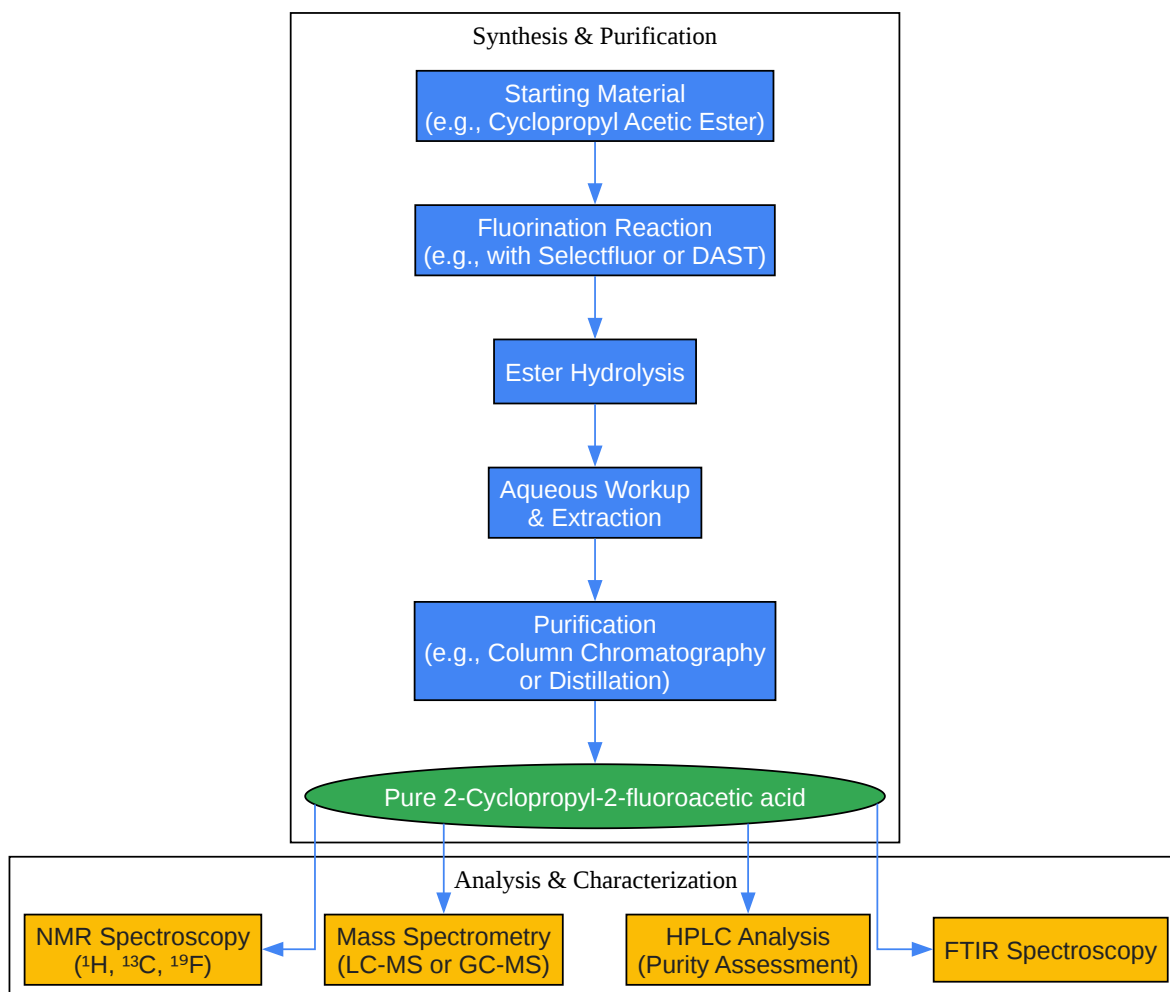
Property	Value
CAS Number	1554428-25-9
Molecular Formula	C <sub>5</sub> H <sub>7</sub> FO <sub>2</sub>
Molecular Weight	118.11 g/mol
Predicted Boiling Point	221.3 ± 10.0 °C
Predicted Density	1.328 ± 0.06 g/cm <sup>3</sup>
Predicted pKa	2.59 ± 0.10
SMILES	<chem>O=C(O)C(C1CC1)F</chem>
Synonyms	Cyclopropyl-fluoro-acetic acid, α-fluoro-Cyclopropaneacetic acid

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **2-Cyclopropyl-2-fluoroacetic acid** are not readily available in the public domain. However, a generalized synthetic and analytical workflow for a compound of this nature is presented below. This serves as a representative procedure for its preparation and characterization.

## General Synthetic Workflow

The synthesis of a fluorinated carboxylic acid like **2-Cyclopropyl-2-fluoroacetic acid** would typically involve the introduction of the fluorine atom at the alpha position to a cyclopropyl acetic acid derivative, followed by purification and analysis.



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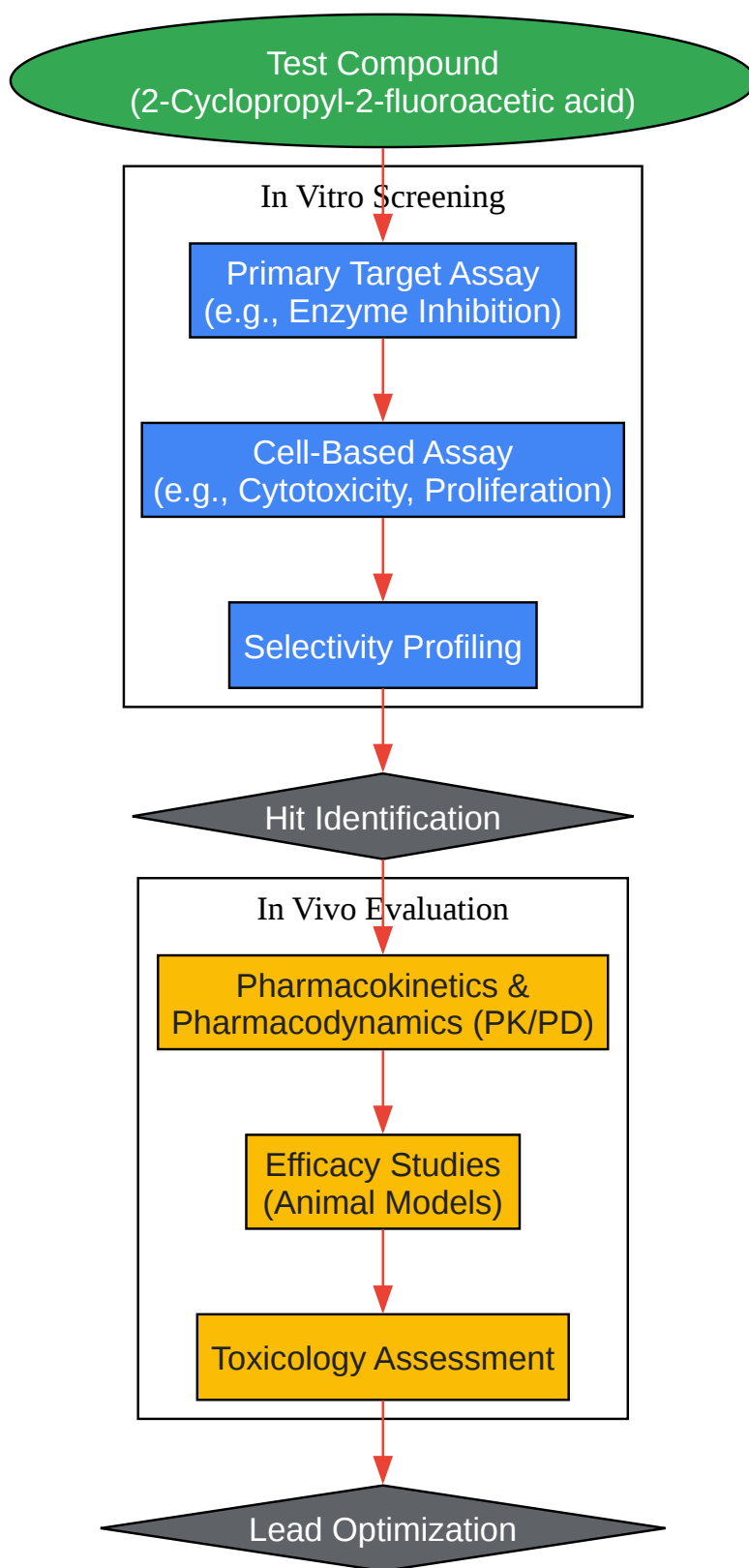
A generalized workflow for chemical synthesis and analysis.

## Biological Activity and Signaling Pathways

As of late 2025, there is no publicly available scientific literature or patent data detailing the specific biological activities, pharmacological properties, or associated signaling pathways for **2-Cyclopropyl-2-fluoroacetic acid**. The compound is commercially available and is likely utilized as a building block in the synthesis of more complex molecules for research and development.

## General Drug Discovery Workflow

While specific data for this compound is absent, a typical workflow for assessing the biological activity of a novel chemical entity is illustrated below. This process is fundamental in drug development.



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A generalized workflow for biological screening of a chemical entity.

In summary, **2-Cyclopropyl-2-fluoroacetic acid** is a known chemical compound with a confirmed CAS number and basic predicted properties. However, detailed experimental protocols for its synthesis and any information regarding its biological activity are not present in the accessible public domain. For researchers interested in this molecule, it would serve as a starting material for further chemical elaboration and subsequent biological evaluation.

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## References

- 1. 2-cyclopropyl-2-fluoroacetic acid | 1554428-25-9 [chemicalbook.com]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)